

Unveiling Cummingtonite: A Technical Guide to its Discovery, History, and Characterization

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Compound of Interest

Compound Name: CUMMINGTONITE

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Introduction

Cummingtonite, a fascinating and complex inosilicate mineral, holds a significant place in the study of metamorphic geology. This technical guide provides an in-depth exploration of its discovery, historical context, and the scientific methodologies employed for its characterization. For professionals in diverse scientific fields, understanding the properties and analytical techniques associated with minerals like **cummingtonite** can offer valuable insights into material science and analytical chemistry.

Discovery and Historical Context

The story of **cummingtonite** begins in the early 19th century. It was first discovered in 1824 by Chester Dewey in Cummington, Massachusetts, from which it derives its name.^{[1][2][3]} The town of Cummington itself was named in honor of Colonel John Cumings.^[4]

Initially, the classification of **cummingtonite** and other similar fibrous silicates was not clearly defined.^[2] A notable point of historical and mineralogical complexity is that the original **cummingtonite** specimen from its type locality, when analyzed using modern classification schemes based on its iron-to-magnesium ratio, would now be classified as grunerite, the iron-rich end-member of the solid solution series.^{[2][5][6]} This highlights the evolution of mineralogical definitions and analytical precision over time.

Physicochemical Properties

Cummingtonite is a member of the amphibole supergroup and forms a solid solution series with grunerite ($(\text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$) and magnesiocummingtonite ($(\text{Mg})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$).^{[3][7]} Its chemical formula is generally represented as $(\text{Mg},\text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$.^{[3][8][9]} The mineral is characterized by a monoclinic crystal system.^{[5][10][11]}

The following table summarizes the key quantitative properties of **cummingtonite**, providing a comparative overview of its physical and optical characteristics.

Property	Value(s)	Notes
Chemical Formula	$(\text{Mg},\text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$	Forms a solid solution series with grunerite (Fe-rich) and magnesiocummingtonite (Mg-rich).
Crystal System	Monoclinic	
Mohs Hardness	5 - 6	^{[1][3][5][10][11]}
Specific Gravity	3.1 - 3.6	^{[3][5][10][11]}
Color	Translucent dark green, brown, grey, colorless	^{[1][3][5][11]}
Luster	Vitreous to silky	^{[3][10]}
Cleavage	Perfect on {110}	Intersects at approximately 56° and 124°. ^[1]
Optical Properties	Biaxial (+)	
Refractive Indices	$n_\alpha = 1.639\text{--}1.671$, $n_\beta = 1.647\text{--}1.689$, $n_\gamma = 1.664\text{--}1.708$	
Birefringence	$\delta = 0.025\text{--}0.037$	
2V Angle	Measured: 65° to 90°	
Pleochroism	Weak; X = Y = colorless; Z = pale green	Increases with iron content.

Geological Occurrence

Cummingtonite is predominantly found in metamorphosed magnesium-rich rocks, such as amphibolites.[7][10][11] It is a characteristic mineral of medium-grade regional metamorphism. The mineral can also be identified in some felsic volcanic rocks and is a key component of metamorphosed iron formations, famously found in the Lake Superior region.[7][12] Besides its type locality in Massachusetts, significant deposits of **cummingtonite** have been reported in Sweden, South Africa, Scotland, New Zealand, and Japan.[1][10][11] A notable asbestiform variety of the **cummingtonite**-grunerite series is known as amosite, which has been mined commercially.[1][7][11]

Experimental Protocols for Characterization

The accurate identification and characterization of **cummingtonite** require a combination of analytical techniques. These methodologies are crucial for distinguishing it from other similar amphiboles.

Optical Mineralogy

Optical mineralogy is a fundamental technique for the preliminary identification of **cummingtonite** in thin sections of rock samples.

Methodology: A petrographic microscope is used to observe the mineral's properties in plane-polarized and cross-polarized light. Key diagnostic features for **cummingtonite** include its inclined extinction, higher birefringence compared to some other amphiboles, and the common presence of fine polysynthetic twinning.[7] The refractive indices and the 2V angle are precisely measured using a spindle stage, which allows for the controlled orientation of the mineral grain.

X-Ray Diffraction (XRD)

X-ray diffraction is a powerful non-destructive technique used to determine the crystal structure and lattice parameters of **cummingtonite**.

Methodology: A powdered sample of the mineral is irradiated with a monochromatic X-ray beam. The diffraction pattern, which is unique to the mineral's crystal structure, is recorded. For **cummingtonite**, XRD is used to confirm its monoclinic crystal system and to measure the unit cell dimensions. These parameters can show a systematic variation with the iron-to-

magnesium ratio within the **cummingtonite**-grunerite series, allowing for an estimation of the mineral's composition.

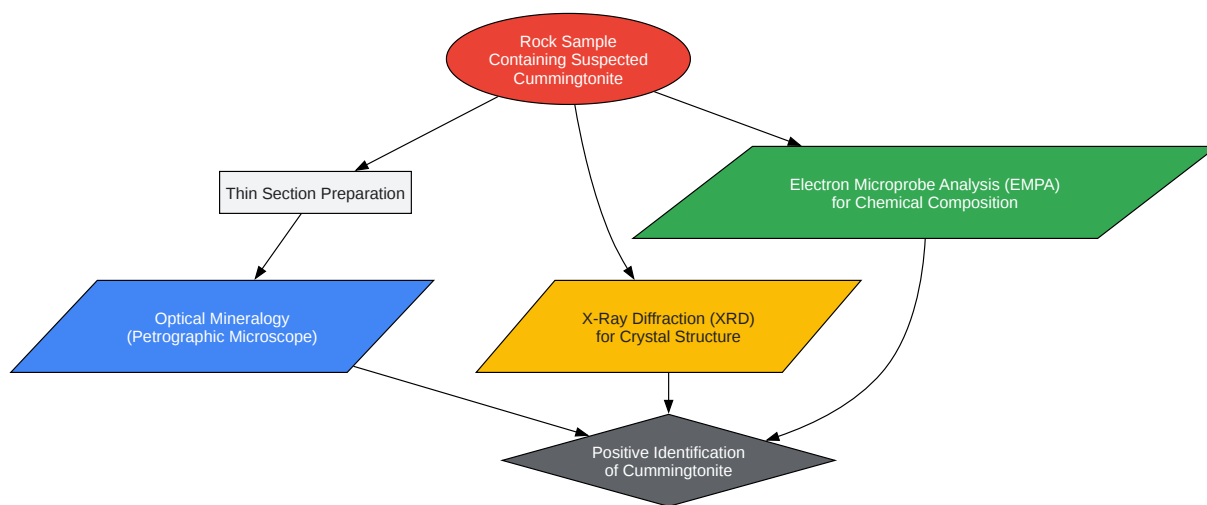
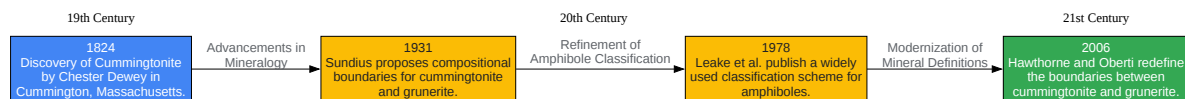
Electron Microprobe Analysis (EMPA)

Electron Microprobe Analysis is an essential technique for obtaining quantitative chemical composition of **cummingtonite**.

Methodology: A focused beam of electrons is used to bombard a polished surface of the mineral sample, causing the emission of characteristic X-rays. The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers, which allows for the precise determination of the elemental composition. EMPA is crucial for determining the relative proportions of magnesium and iron, as well as the presence of other substituting elements such as manganese, calcium, and aluminum.

Visualizations

To further elucidate the historical timeline and the analytical workflow for **cummingtonite**, the following diagrams are provided.



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